

Technical Guide: Safety & Handling of 5,7-Dibromo-3-methylindole

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Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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CAS Number: 1360951-68-3 Molecular Formula: $C_9H_7Br_2N$ Molecular Weight: 288.97 g/mol

Physical State: Colorless to off-white solid Melting Point: 73.7–79.9 °C (Lit. [1])

Part 1: Executive Safety Summary

Hazard Identification & Toxicology

While specific toxicological data for the 5,7-dibromo derivative is limited, its safety profile is derived from its parent scaffold, 3-methylindole (Skatole), and structure-activity relationships (SAR) of halogenated indoles.

- **Pneumotoxicity Risk:** The parent compound, 3-methylindole, is a known pneumotoxin in mammals, causing pulmonary edema via cytochrome P450-mediated bioactivation (specifically CYP2F1) [2]. The addition of bromine atoms at the 5 and 7 positions increases lipophilicity ($\text{LogP} > 4.0$), potentially enhancing membrane permeability and tissue retention. Treat as a potential respiratory toxin.
- **Severe Eye & Skin Irritant:** Halogenated indoles are potent lachrymators and irritants. Direct contact may cause irreversible corneal damage (Eye Dam. 1).

- **Odor Threshold:** Unlike the distinct fecal odor of Skatole, the dibromo derivative has reduced volatility due to higher molecular weight, but any detected odor should be considered an exposure limit violation.

GHS Classification (Derived)

Hazard Class	Category	Hazard Statement
Acute Tox. (Inhal)	Cat 3	H331: Toxic if inhaled.[1]
Skin Irrit.	Cat 2	H315: Causes skin irritation.[2]
Eye Dam.	Cat 1	H318: Causes serious eye damage.[2]
STOT SE	Cat 3	H335: May cause respiratory irritation.[2]
Aquatic Acute	Cat 1	H400: Very toxic to aquatic life (common for halo-indoles).

Part 2: Engineering Controls & Personal Protective Equipment (PPE)

Containment Strategy

- **Primary Barrier:** All handling (weighing, transfer, synthesis) must occur within a certified Chemical Fume Hood operating at face velocity > 100 fpm.
- **Secondary Barrier:** For quantities > 1g or when heating, use a closed system (Schlenk line) to prevent vapor release.
- **Glove Box:** Recommended for handling fine powders to prevent static-induced aerosolization.

PPE Matrix

- **Respiratory:** If fume hood work is compromised, use a full-face respirator with P100/OV (Organic Vapor) cartridges.

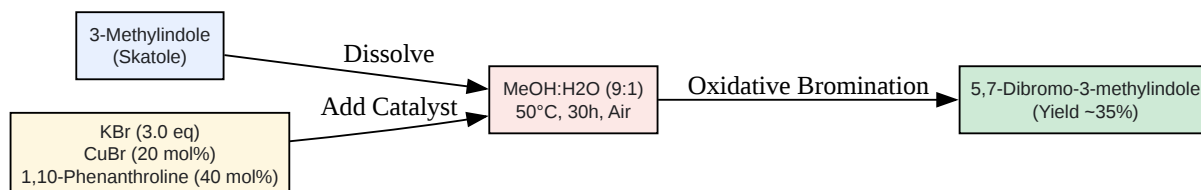
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield (Laminate) or thick Nitrile (8 mil) for prolonged handling.
- Ocular: Chemical splash goggles (ANSI Z87.1). Face shield required during synthesis workup.

Part 3: Synthesis & Purification Protocol

Objective: Safe preparation of **5,7-Dibromo-3-methylindole** via Copper-Catalyzed Oxidative Bromination. Reference Method: Adapted from Synthesis 2017; 49(21): 4731-4737 [1].

Reaction Scheme

The synthesis utilizes a mild C-H functionalization logic to install bromine atoms selectively at the C5 and C7 positions of the 3-methylindole scaffold, avoiding the use of elemental bromine (), which is highly corrosive.



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Figure 1: Copper-catalyzed oxidative bromination pathway for **5,7-dibromo-3-methylindole** synthesis.

Step-by-Step Methodology

Step 1: Reagent Preparation

- In a fume hood, charge a round-bottom flask with 3-methylindole (1.0 eq).

- Add solvent mixture MeOH:H₂O (9:1 v/v). Note: The water co-solvent is critical for solubilizing the inorganic salts.
- Add KBr (3.0 eq) as the bromine source.
- Add catalyst: CuBr (20 mol%) and ligand 1,10-phenanthroline (40 mol%).^[3]^[4]

Step 2: Reaction

- Heat the suspension to 50 °C open to air (or under an air balloon). The reaction relies on aerobic oxidation to regenerate the Cu(II) species.
- Maintain stirring for 30 hours. Monitor via TLC (Hexanes:EtOAc 9:1).^[4] The product will be less polar than the starting material.

Step 3: Workup (Critical Safety Step)

- Caution: The reaction mixture contains residual copper salts and organic bromides.
- Dilute with water and extract 3x with Dichloromethane (DCM).
- Wash combined organics with brine to remove residual copper.
- Dry over Na₂SO₄, filter, and concentrate in vacuo.

Step 4: Purification

- Purify via flash column chromatography on silica gel.
- Eluent: Hexanes:EtOAc (9:1).^[4]
- Product: Collect fractions yielding a colorless solid (MP: 73.7–79.9 °C).

Part 4: Storage & Stability

Indole derivatives are electron-rich and prone to oxidative degradation (indoxyl formation) upon exposure to light and air.

Parameter	Specification	Reason
Temperature	-20 °C (Long-term)	Retards oxidative polymerization.
Light	Amber Glass / Foil Wrap	Prevents photo-oxidation (pinkening/browning).
Atmosphere	Argon or Nitrogen	Hygroscopic; moisture promotes hydrolysis.
Container	PTFE-lined cap	Prevents leaching of plasticizers.

Part 5: Emergency Response & Waste Management

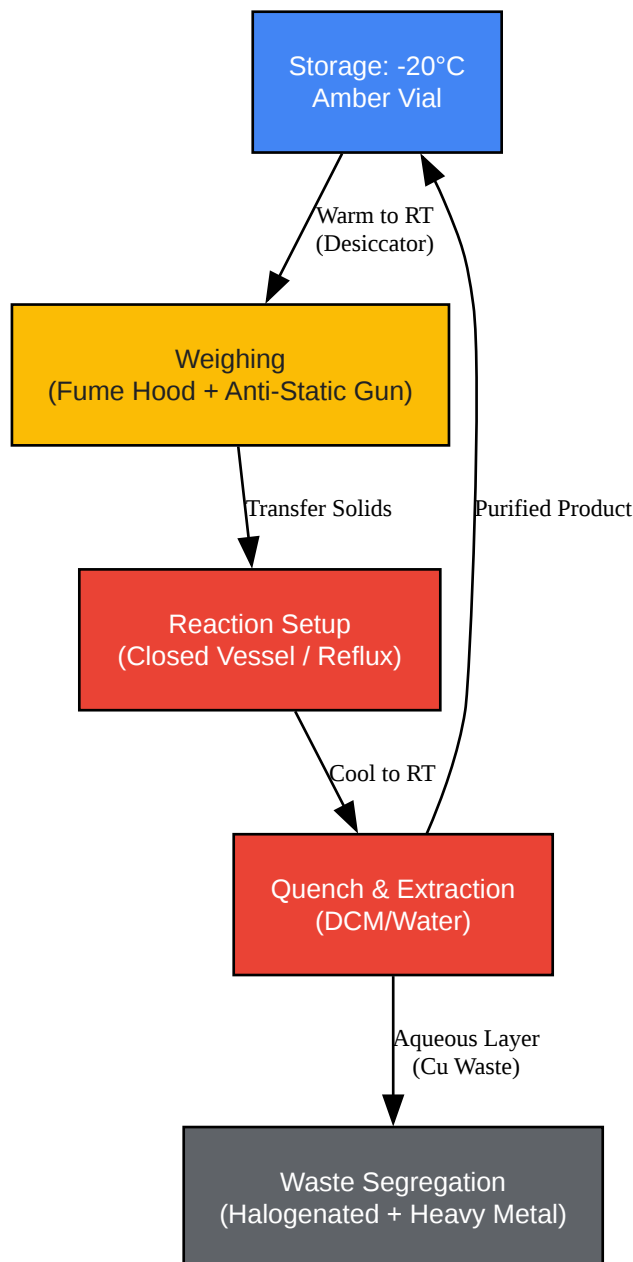
Biological Spill / Exposure

- Inhalation: Immediately move to fresh air. If breathing is labored, administer oxygen. Alert Medical: Mention potential "3-methylindole analog exposure" (pneumotoxicity risk).
- Skin Contact: Wash with PEG-400 (polyethylene glycol) if available, followed by soap and water. PEG is superior for solubilizing lipophilic indoles.
- Eye Contact: Rinse for 15 minutes. Consult an ophthalmologist immediately due to corrosive potential.

Waste Disposal

- Stream: Halogenated Organic Waste.
- Neutralization: Do not mix with strong oxidizers (e.g., nitric acid) as this may liberate toxic bromine gas ().
- Copper Waste: The aqueous layer from the workup contains Copper (Cu) and must be disposed of as Heavy Metal Waste, not standard aqueous waste.

Handling Workflow Diagram



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Figure 2: Safe handling workflow from storage to waste disposal.

References

- Toxicology of 3-Methylindole (Skatole): Yost, G. S., et al. (2010). "Mechanisms of lung injury by trialkylphosphorothioates and 3-methylindole." Annual Review of Pharmacology and

Toxicology, 50, 50-52. [[Link](#)] (General Reference for Skatole Toxicity)

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